

(R)-NX-2127 solubility and preparation for in vitro use

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Compound of Interest

Compound Name: (R)-NX-2127

Cat. No.: B10856522

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This guide provides researchers, scientists, and drug development professionals with essential information on the solubility and preparation of **(R)-NX-2127** for in vitro applications. It includes troubleshooting advice and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **(R)-NX-2127**?

A1: The recommended solvent for dissolving **(R)-NX-2127** is fresh, high-quality Dimethyl Sulfoxide (DMSO).^{[1][2]} It is poorly soluble in water and ethanol.^[2]

Q2: How should I prepare a stock solution of **(R)-NX-2127**?

A2: To prepare a stock solution, dissolve **(R)-NX-2127** powder in DMSO to your desired concentration. For example, to create a 10 mM stock solution, you would dissolve 7.20 mg of **(R)-NX-2127** (assuming a molecular weight of 719.85 g/mol) in 1 mL of DMSO. Sonication may be recommended to aid dissolution.^[1] Always refer to the batch-specific molecular weight on the certificate of analysis.

Q3: My **(R)-NX-2127** solution appears cloudy or has precipitated. What should I do?

A3: Cloudiness or precipitation can occur for several reasons. First, ensure you are using fresh, anhydrous DMSO, as moisture can reduce solubility.[2] Second, the concentration might exceed the solubility limit in the final assay medium. When diluting the DMSO stock solution into your aqueous-based cell culture medium, ensure the final DMSO concentration is low (typically $\leq 0.5\%$) to prevent the compound from precipitating. Perform dilutions serially and mix thoroughly at each step. If precipitation persists, gentle warming or sonication of the stock solution before dilution may help.

Q4: What are the recommended storage conditions for **(R)-NX-2127**?

A4:

- Powder: Store the solid form of **(R)-NX-2127** at -20°C for up to 3 years.[1]
- Stock Solution: Store DMSO stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[3] Protect solutions from light.[3]

Q5: What is the mechanism of action of **(R)-NX-2127**?

A5: **(R)-NX-2127** is a potent, orally bioavailable PROTAC (Proteolysis Targeting Chimera) that functions as a Bruton's tyrosine kinase (BTK) degrader. It works by forming a complex with BTK and the E3 ubiquitin ligase Cereblon (CRBN), leading to the ubiquitination and subsequent proteasomal degradation of BTK.[4][5] This dual mechanism also induces the degradation of immunomodulatory proteins Ikaros (IKZF1) and Aiolos (IKZF3).[1][6]

Solubility Data

The solubility of **(R)-NX-2127** in various solvents is summarized below. For in vitro studies, DMSO is the recommended solvent.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	~139 mM	100	Use fresh, anhydrous DMSO as moisture can reduce solubility. [2] Sonication is recommended to aid dissolution.[1]
Water	Insoluble	Insoluble	
Ethanol	Insoluble	Insoluble	

Note: Solubility values can be batch-dependent. The provided data is for guidance.

Experimental Protocols

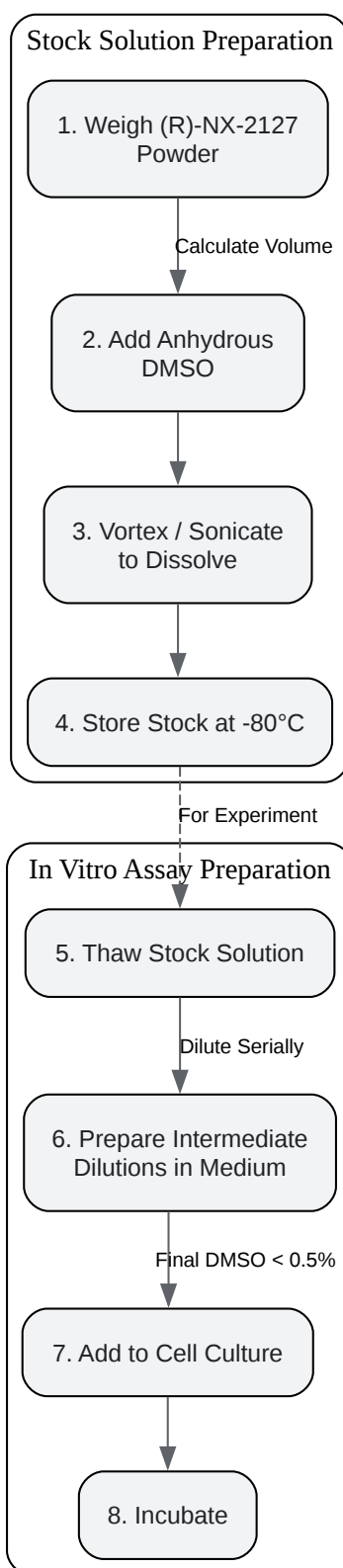
Protocol for Preparation of **(R)-NX-2127** Stock and Working Solutions for In Vitro Assays

- **Equilibration:** Allow the vial of **(R)-NX-2127** powder to warm to room temperature before opening to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of powder in a sterile microcentrifuge tube.
- **Dissolution:** Add the calculated volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 50 mM).
- **Solubilization:** Vortex the solution thoroughly. If necessary, sonicate the vial for a few minutes to ensure complete dissolution.
- **Preparation of Working Solution:** Prepare intermediate dilutions of your stock solution in DMSO. From the appropriate intermediate, perform the final dilution into your pre-warmed cell culture medium. Ensure the final concentration of DMSO in the assay is minimal (e.g., <0.1%) and consistent across all experimental conditions, including vehicle controls.

- Application: Add the final working solution to your cell cultures and mix gently by swirling the plate.

Visual Guides

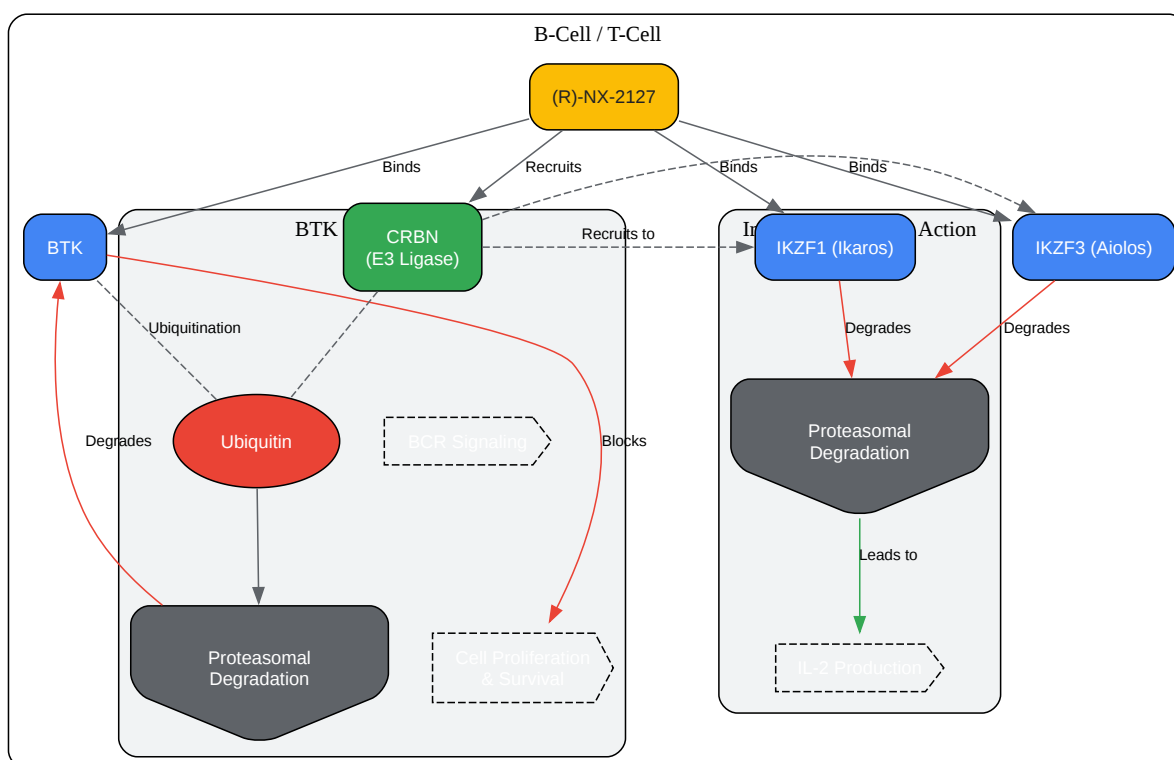
Experimental Workflow



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Caption: Workflow for preparing **(R)-NX-2127** for in vitro use.

Signaling Pathway



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Caption: Dual mechanism of **(R)-NX-2127** action.

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